

Application Note: Sea Urchin Egg Homogenate Bioassay for cADPR Activity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Cyclic ADP-Ribose (ammonium salt)*

Cat. No.: *B10786831*

[Get Quote](#)

Release Audience: Drug Discovery Researchers, Cell Biologists, and Pharmacologists

Abstract & Introduction

Cyclic ADP-ribose (cADPR) is a universal second messenger that mobilizes calcium (

) from intracellular stores, distinct from the inositol 1,4,5-trisphosphate (

) pathway.^[1] While cADPR functions in mammalian systems (pancreatic

-cells, T-cells, cardiomyocytes), the sea urchin egg homogenate remains the "gold standard" bioassay for characterizing cADPR activity, analogs, and antagonists.

Why Sea Urchin Eggs? Sea urchin eggs are metabolically poised for the massive calcium explosion required for fertilization. They possess an exceptionally high density of cADPR-sensitive

channels (Ryanodine Receptor-like) and, unlike intact mammalian cells, allow direct access to the endoplasmic reticulum (ER) without the need for microinjection or membrane permeabilization.

This guide details a robust, self-validating protocol to prepare signal-competent egg homogenates and quantify cADPR-mediated

release using fluorometry.[2]

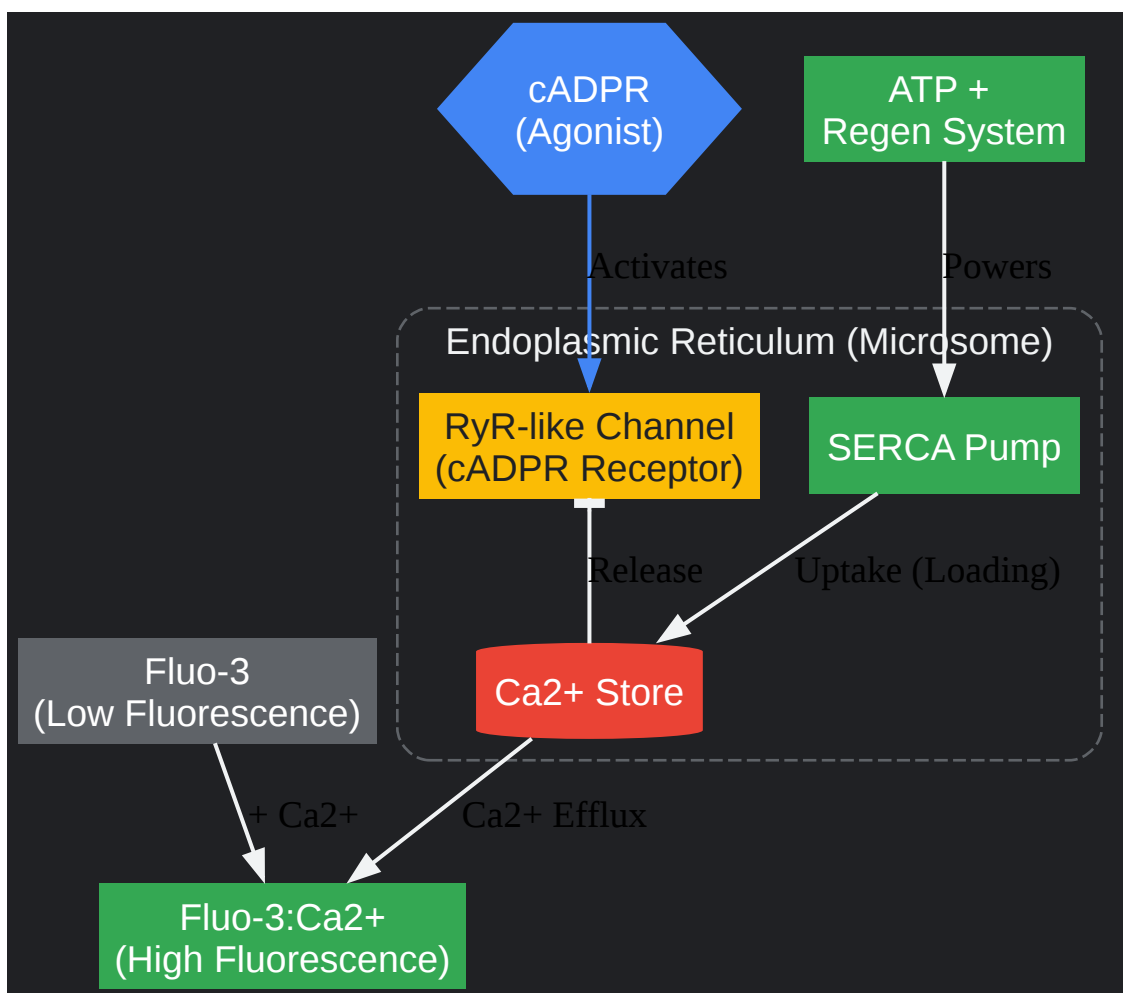
Mechanistic Principle

The assay relies on an "intracellular mimic" system. We create a cell-free homogenate where the ER vesicles remain intact and functional. By supplying ATP and an energy regeneration system, the SERCA pumps actively sequester

into the vesicles. Upon addition of cADPR, the RyR-like channels open, causing a rapid, transient release of

back into the medium, which is detected by a fluorescent indicator (e.g., Fluo-3).

Signaling Pathway Architecture



[Click to download full resolution via product page](#)

Figure 1: Mechanism of cADPR-induced calcium release in the microsome-rich homogenate system.

Material Preparation

A. Reagents & Buffers

Critical Note: Sea urchins are marine osmoconformers. Buffers must mimic the high osmolarity (~1000 mOsm) and specific ionic composition of the egg cytosol to preserve channel function.

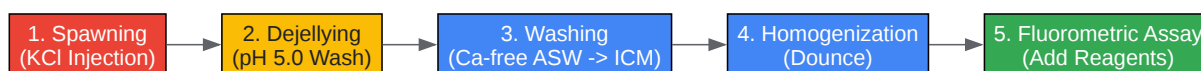
Component	Composition	Purpose
0.5 M KCl	0.5 M KCl in	Induces spawning when injected.
Acidic Seawater	Artificial Seawater (ASW), pH adjusted to 5.0 with HCl	Removes the jelly coat (dejellying).
Calcium-Free ASW	460 mM NaCl, 10 mM KCl, 27 mM , 29 mM , 10 mM HEPES, 5 mM EGTA, pH 8.0	Washing eggs to prevent premature activation.
Intracellular Medium (ICM)	250 mM K-Gluconate, 250 mM N-methyl-D-glucamine (NMG), 20 mM HEPES, 1 mM , pH 7.2	Mimics cytosol; Gluconate replaces to prevent channel artifacts.
2X Energy Mix	2 mM ATP, 20 mM Phosphocreatine, 20 U/mL Creatine Phosphokinase (CPK)	Drives SERCA pumps to load vesicles.
Mito-Block Mix	2 g/mL Oligomycin, 2 g/mL Antimycin A, 2 mM	Prevents mitochondrial uptake interference.

B. Biological Source[2][3][4][5][6][7][8][9]

- Species: Strongylocentrotus purpuratus (Purple Sea Urchin) or Lytechinus pictus (White Sea Urchin).
- Sourcing: Obtain live adults from reputable marine biological supply centers. Maintain in aquaria at 12–15°C.

Experimental Protocol

Workflow Overview



[Click to download full resolution via product page](#)

Figure 2: Step-by-step workflow from live animal to functional assay.[3]

Step 1: Spawning and Collection[11]

- Inject 1–2 mL of 0.5 M KCl into the intracoelomic cavity of the sea urchin.
- Shake the animal gently. Invert it over a beaker full of ASW.
- Eggs are orange/yellow; Sperm is white.[4] Discard sperm. Collect eggs into the beaker.
- Allow eggs to settle by gravity (approx. 10–15 min). Aspirate the supernatant.

Step 2: Dejellying (Crucial for Homogenate Quality)

- Resuspend eggs in Acidic Seawater (pH 5.0) for 2–4 minutes. This dissolves the jelly coat which can clog homogenizers and interfere with pipetting.
- Alternatively, pass eggs gently through a nylon mesh (approx. 80–100 µm pore size).
- Wash eggs 3 times with Calcium-Free ASW to remove acidic water and debris.

Step 3: Homogenization[10]

- Perform a final wash in Intracellular Medium (ICM).[3]
- Resuspend the egg pellet in ICM to achieve a 50% (v/v) suspension (1 part eggs : 1 part buffer).

- Transfer to a glass Dounce homogenizer.
- Homogenize with Type A (tight) pestle for 10–15 strokes on ice. Do not froth.
- (Optional) Centrifuge at 1,000 x g for 5 min at 4°C to remove nuclei and unlysed cells. Collect the supernatant (crude homogenate).
- Storage: The homogenate can be frozen in aliquots at -80°C. It retains activity for months/years [1, 2].

Step 4: The Bioassay (Fluorometry)

Setup: Fluorescence Spectrophotometer (e.g., Hitachi or PerkinElmer) with stirring capability.

Temp: 17°C (Sea urchin physiological temp).

- Cuvette Prep: Add 490

L of ICM containing 3

M Fluo-3 (free acid) into the cuvette.
- Add Homogenate: Add 10–25

L of thawed egg homogenate. Start stirring.
- Add Energy/Blockers: Add 2X Energy Mix and Mito-Block Mix.
 - Observation: Fluorescence will initially be high (cytosolic Ca) and then decrease exponentially as SERCA pumps sequester Ca into the ER. This is the "loading phase" (takes 5–10 mins).
- Baseline: Wait until fluorescence stabilizes at a low baseline.
- Challenge: Inject cADPR (final conc. 10–100 nM).
 - Observation: A sharp, rapid spike in fluorescence indicates release.

Validation & Troubleshooting

Self-Validating Controls

To prove the release is specific to the cADPR pathway and not a general leak or contamination:

- Desensitization Check:
 - Add saturating cADPR (100 nM). Observe spike.
 - Wait for re-uptake (baseline recovery).
 - Add cADPR (100 nM) again. Result: No response (homologous desensitization).
 - Add

(1

M). Result: distinct spike (heterologous system is intact).
 - Interpretation: This confirms the integrity of both pools [2].
- Antagonist Profiling:
 - 8-Amino-cADPR: Pre-incubate with this antagonist. It should block cADPR response but not

response [3].
 - Heparin: Pre-incubate with heparin (100

g/mL). It should block

response but not cADPR response.

Troubleshooting Table

Symptom	Probable Cause	Corrective Action
No "Loading" (Fluorescence stays high)	SERCA inactive or ATP depleted.	Fresh Energy Mix is required. Ensure CPK is active. Check temp (<20°C).
Weak cADPR response	Homogenate degradation or receptor desensitization.	Use fresh aliquot. Ensure pH is 7.2. Avoid "frothing" during homogenization.
High Background Fluorescence	Dye leakage or mitochondrial uptake.	Ensure Fluo-3 is "Free Acid" (impermeant). Verify Antimycin A/Oligomycin are fresh.
Clogging of pipette tips	Jelly coat remains.	Improve dejellying step (pH 5.0 wash) or filter through mesh.

Data Analysis

Data is typically reported as Net Calcium Release or Relative Fluorescence Change ().

- Calibration: At the end of the run, add Triton X-100 (0.1%) to lyse vesicles (), followed by EGTA (10 mM) to chelate all Ca ().

- Calculation:

(Where

for Fluo-3 is approx 390 nM).

References

- Lee, H. C., & Aarhus, R. (1995). A derivative of NADP mobilizes calcium stores insensitive to inositol trisphosphate and cyclic ADP-ribose.[2] Journal of Biological Chemistry, 270(5), 2152–2157.

- Galione, A., Lee, H. C., & Busa, W. B. (1991). Ca^{2+} -induced Ca^{2+} release in sea urchin egg homogenates: modulation by cyclic ADP-ribose. *Science*, 253(5024), 1143–1146.
- Walseth, T. F., & Lee, H. C. (1993). Synthesis and characterization of antagonists of cyclic-ADP-ribose-induced Ca^{2+} release.[5] *Biochimica et Biophysica Acta (BBA) - Molecular Cell Research*, 1178(3), 235–242.
- Galione, A., et al. (2014). Preparation and use of sea urchin egg homogenates for studying NAADP-mediated Ca^{2+} release.[6] Department of Pharmacology, Oxford University.[5]
- Clapper, D. L., Walseth, T. F., Dargie, P. J., & Lee, H. C. (1987). Pyridine nucleotide metabolites stimulate calcium release from sea urchin egg microsomes desensitized to inositol trisphosphate. *Journal of Biological Chemistry*, 262(20), 9561–9568.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. A screening campaign in sea urchin egg homogenate as a platform for discovering modulators of NAADP-dependent Ca^{2+} signaling in human cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 3. Preparation and use of sea urchin egg homogenates - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 4. Salmon Lab Protocols: Sea Urchin Axonemes [labs.bio.unc.edu]
- 5. Nicotinamide inhibits cyclic ADP-ribose-mediated calcium signalling in sea urchin eggs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 6. Preparation and use of sea urchin egg homogenates for studying NAADP-mediated Ca^{2+} release. — Department of Pharmacology [pharm.ox.ac.uk]
- To cite this document: BenchChem. [Application Note: Sea Urchin Egg Homogenate Bioassay for cADPR Activity]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b10786831/docs#application-note-sea-urchin-egg-homogenate-bioassay-for-cadpr-activity\]](https://www.benchchem.com/product/b10786831/docs#application-note-sea-urchin-egg-homogenate-bioassay-for-cadpr-activity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)